

physical and chemical properties of Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate

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Compound of Interest

Compound Name: Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate

Cat. No.: B185871

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An In-depth Technical Guide on Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate

Introduction

Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate is a complex organic molecule belonging to the cyclobutane family. Its unique structural features, including the cyclobutane ring, gem-dicarboxylate esters, and acetal functionality, make it a compound of significant interest in synthetic organic chemistry and potentially in the development of novel therapeutic agents. This document provides a comprehensive overview of its known physical and chemical properties, based on available scientific literature.

Physicochemical Properties

A summary of the key physicochemical properties of **Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate** is presented below. These properties are crucial for its handling, characterization, and application in various chemical reactions.

Property	Value
Molecular Formula	C15H26O6
Molecular Weight	302.36 g/mol
CAS Number	138507-62-3

Note: Further experimental data on properties such as melting point, boiling point, and solubility are not readily available in public literature and would require experimental determination.

Chemical Structure and Reactivity

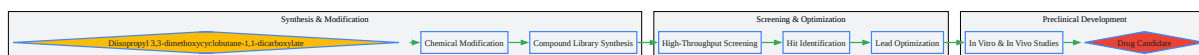
The structure of **Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate** presents several reactive sites, making it a versatile intermediate for organic synthesis.

Caption: Chemical structure of the molecule.

The cyclobutane ring is strained and can undergo ring-opening reactions under certain conditions. The ester groups are susceptible to hydrolysis and can be converted to other functional groups. The acetal group is stable under basic conditions but can be cleaved under acidic conditions to reveal a ketone.

Potential Applications in Drug Development

While specific biological activities of **Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate** have not been extensively reported, its structural motifs are present in various biologically active molecules. The cyclobutane core is a key feature in several natural products and synthetic compounds with therapeutic properties. The dicarboxylate functionality allows for modification and linkage to other molecules, making it a potential scaffold for library synthesis in drug discovery programs.



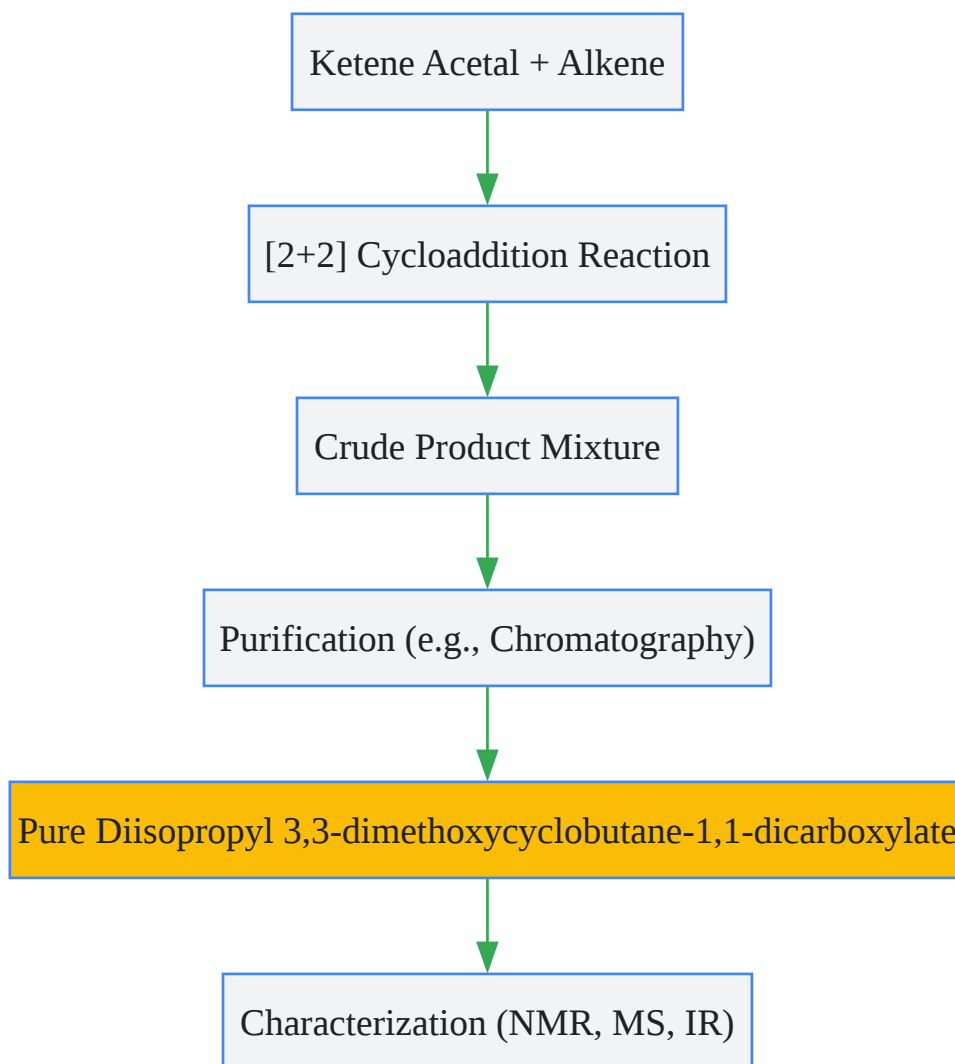
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Caption: Potential drug development workflow.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate** are typically found in specialized organic chemistry literature. A general synthetic approach involves the [2+2] cycloaddition of a ketene acetal with a corresponding alkene.

General Synthetic Workflow:

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Caption: General synthetic workflow.

Disclaimer: This document is intended for informational purposes for a technical audience. The synthesis and handling of this compound should only be performed by trained professionals in a controlled laboratory setting. Further research is necessary to fully elucidate the properties and potential applications of **Diisopropyl 3,3-dimethoxycyclobutane-1,1-dicarboxylate**.

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